

Commercial Availability and Technical Guide for rel-Biperiden-d5

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Compound of Interest

Compound Name: *rel*-Biperiden-d5

Cat. No.: B12408401

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on the commercial availability, physicochemical properties, and analytical applications of **rel-Biperiden-d5**. This deuterium-labeled internal standard is essential for the accurate quantification of Biperiden in various biological matrices, playing a critical role in pharmacokinetic, metabolic, and therapeutic drug monitoring studies.

Commercial Availability

rel-Biperiden-d5 is available from several specialized chemical suppliers. Researchers can acquire this compound for research purposes, and it is typically supplied as a neat solid or in a solution of a specified concentration. Below is a summary of known suppliers and their corresponding product information.

Supplier	Catalog Number	Product Name	Molecular Formula	Molecular Weight (g/mol)	Notes
MedChemExpress	HY-13204S1	rel-Biperiden-d5	C ₂₁ H ₂₄ D ₅ NO	316.49	Deuterium labeled Biperiden (hydrochloride). [1]
InvivoChem	V48601	rel-Biperiden EP impurity B-d5	C ₂₁ H ₂₄ D ₅ NO	-	Purity: ≥98%. [2]
Veeprho	DVE00231	Biperiden-D5	C ₂₁ H ₂₄ D ₅ NO	316.50	-
Cayman Chemical	33469	Biperiden-d5	C ₂₁ H ₂₄ D ₅ NO	316.5	≥99% deuterated forms (d ₁ -d ₅). [3]
Simson Pharma	B200007	Biperiden Hydrochloride -d5	C ₂₁ H ₂₄ D ₅ NO.HCl	352.95	In stock.

Physicochemical and Technical Data

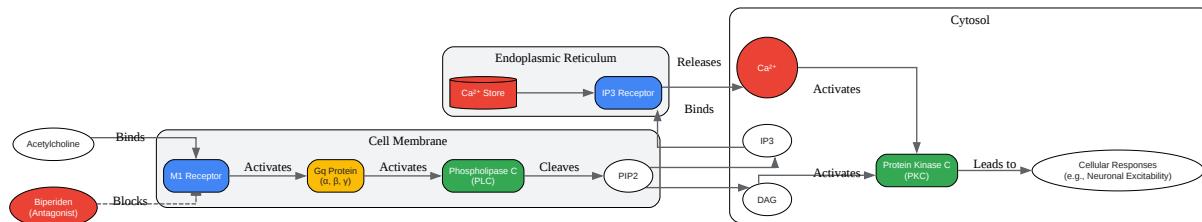
Detailed technical specifications are crucial for the proper use of **rel-Biperiden-d5** as an internal standard. While a comprehensive Certificate of Analysis (CoA) with precise isotopic enrichment and purity values should be obtained directly from the supplier upon purchase, the following table summarizes publicly available data.

Parameter	Value	Reference
IUPAC Name	rel-(R)-1-((1R,2S,4R)-bicyclo[2.2.1]hept-5-en-2-yl)-1-(phenyl-d5)-3-(piperidin-1-yl)propan-1-ol	
CAS Number	2938691-75-7	[3]
Purity	≥98% (InvivoChem)	[2]
Isotopic Enrichment	≥99% deuterated forms (d ₁ -d ₅) (Cayman Chemical)	[3]
Solubility	Soluble in Acetonitrile, DMSO, Methanol	[3]
Storage	Recommended to store under conditions specified in the Certificate of Analysis.	[1] [4]

Mechanism of Action: Muscarinic Acetylcholine Receptor Antagonism

Biperiden, the unlabeled counterpart of **rel-Biperiden-d5**, functions as a non-selective antagonist of muscarinic acetylcholine receptors (mAChRs), with a high affinity for the M1 subtype.^[5] In the central nervous system, M1 receptors are coupled to Gq proteins.^{[5][6]} Antagonism of these receptors by Biperiden blocks the downstream signaling cascade initiated by acetylcholine. This mechanism is central to its therapeutic effects in Parkinson's disease and in mitigating the extrapyramidal side effects of certain neuroleptic drugs.

The following diagram illustrates the signaling pathway of the M1 muscarinic acetylcholine receptor, which is inhibited by Biperiden.



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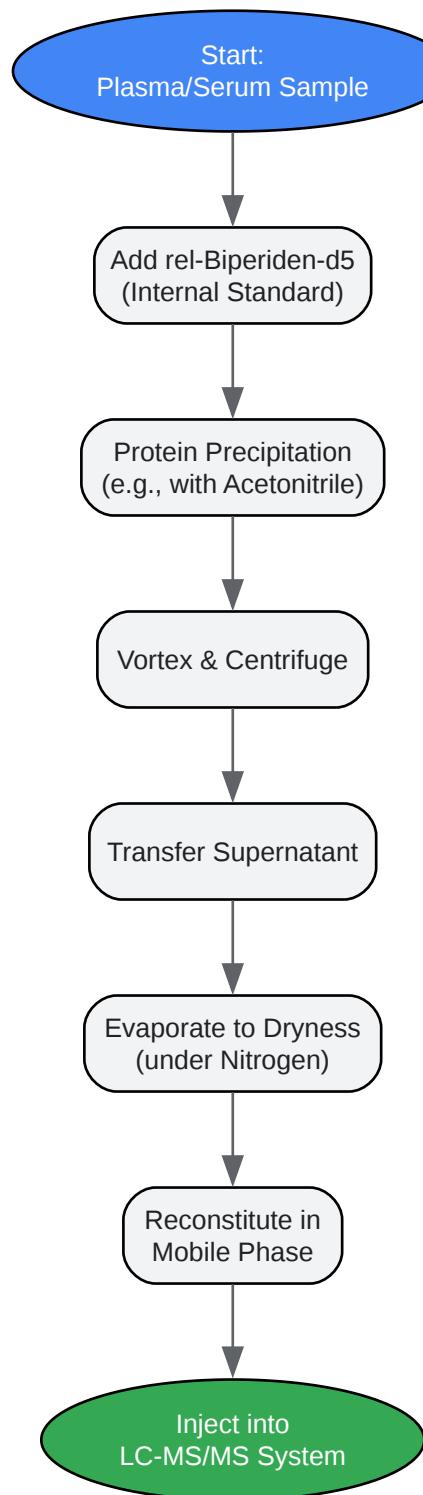
Caption: M1 Muscarinic Receptor Signaling Pathway Antagonized by Biperiden.

Experimental Protocols

rel-Biperiden-d5 is primarily utilized as an internal standard in chromatographic mass spectrometry assays to ensure the accuracy and precision of Biperiden quantification.

Sample Preparation for LC-MS/MS Analysis

The following is a general workflow for the extraction of Biperiden from biological matrices like plasma or serum, incorporating **rel-Biperiden-d5** as the internal standard.



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Caption: General workflow for LC-MS/MS sample preparation.

Detailed GC-MS Protocol for Biperiden Quantification

A published method for the therapeutic drug monitoring of Biperiden in human plasma using GC-MS with **rel-Biperiden-d5** as an internal standard provides a detailed experimental protocol.

4.2.1 Extraction Method: Salt-Assisted Liquid-Liquid Extraction (SALLE)

- To a 1.5 mL microcentrifuge tube, add 200 μ L of plasma.
- Add a specific amount of **rel-Biperiden-d5** solution (internal standard).
- Add a suitable salt solution (e.g., ammonium sulfate) to facilitate phase separation.
- Add an extraction solvent (e.g., ethyl acetate).
- Vortex the mixture vigorously for 1 minute.
- Centrifuge at 10,000 rpm for 5 minutes.
- Transfer the upper organic layer to a clean tube.
- Evaporate the solvent to dryness under a gentle stream of nitrogen.
- Reconstitute the residue in a small volume of a suitable solvent (e.g., methanol).
- Inject an aliquot into the GC-MS system.

4.2.2 GC-MS Conditions

- Gas Chromatograph: Agilent 7890B GC system (or equivalent)
- Mass Spectrometer: Agilent 5977A MSD (or equivalent)
- Column: HP-5MS (30 m x 0.25 mm, 0.25 μ m) or similar
- Injector Temperature: 280 °C
- Oven Program:
 - Initial temperature: 150 °C, hold for 1 minute

- Ramp: 20 °C/min to 300 °C, hold for 5 minutes
- Carrier Gas: Helium at a constant flow rate of 1.0 mL/min
- Ionization Mode: Electron Ionization (EI) at 70 eV
- Acquisition Mode: Selected Ion Monitoring (SIM)
 - Biperiden ions: m/z 98, 218
 - **rel-Biperiden-d5** ions: (m/z values will be shifted by +5, e.g., m/z 103, 223 - to be confirmed with actual mass spectrum)

4.2.3 Calibration and Quantification

Calibration curves are constructed by plotting the peak area ratio of Biperiden to **rel-Biperiden-d5** against the concentration of Biperiden standards. The concentration of Biperiden in unknown samples is then determined from this calibration curve.

Conclusion

rel-Biperiden-d5 is a commercially available and indispensable tool for researchers and drug development professionals engaged in the quantitative analysis of Biperiden. Its use as an internal standard in chromatographic mass spectrometry methods, such as the detailed GC-MS protocol provided, significantly enhances the accuracy and reliability of analytical data. The antagonism of the M1 muscarinic acetylcholine receptor by Biperiden is a key aspect of its pharmacological action, and understanding this pathway is crucial for its continued study and development. For precise quantitative work, it is imperative to obtain a Certificate of Analysis from the supplier to confirm the purity and isotopic enrichment of the specific lot of **rel-Biperiden-d5** being used.

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